

Essential Safety and Operational Guide for Handling 4-Methylsalicylic Acid

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Compound of Interest

Compound Name: 4-Methylsalicylic acid

Cat. No.: B117786

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **4-Methylsalicylic acid**. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Summary

4-Methylsalicylic acid is a white crystalline powder that can cause irritation to the eyes, skin, and respiratory tract.^{[1][2]} It may be harmful if swallowed, inhaled, or absorbed through the skin.^{[1][3]} It is classified as a combustible solid.^[4]

Personal Protective Equipment (PPE) Requirements

The following table summarizes the necessary personal protective equipment for handling **4-Methylsalicylic acid**. Selection should be based on a thorough risk assessment of the specific laboratory procedures being performed.

Protection Type	Equipment Specification	Purpose	Regulatory Standards
Eye and Face Protection	Chemical safety goggles or eyeglasses with side shields. A face shield may be required for splash hazards.	To protect against dust particles and chemical splashes causing eye irritation. [1][2]	OSHA 29 CFR 1910.133, European Standard EN166.[1][2]
Skin Protection (Gloves)	Chemically resistant gloves (Nitrile gloves are a suitable choice for incidental contact). [5]	To prevent skin irritation and absorption.[1][2]	Follow manufacturer's specifications and guidelines.
Skin Protection (Clothing)	Laboratory coat or other appropriate protective clothing.	To prevent skin exposure to the chemical.[1][2]	Follow internal laboratory safety protocols.
Respiratory Protection	NIOSH/MSHA-approved respirator. For dust, a Type N95 (US) or equivalent is recommended.[4] For vapors, a respirator with an organic vapor cartridge (Type A filter) may be necessary.	To prevent respiratory tract irritation from dust or vapors, especially when engineering controls are insufficient.[1]	OSHA 29 CFR 1910.134, European Standard EN 149.[1]

Operational and Disposal Plans

Engineering Controls and Handling Procedures

- Ventilation: Always handle **4-Methylsalicylic acid** in a well-ventilated area.[1] Use of a chemical fume hood is recommended to minimize inhalation exposure.
- Dust Control: Minimize the generation and accumulation of dust.[1] Avoid actions that can cause the powder to become airborne.

- Hygiene: Wash hands thoroughly after handling.[2] Do not eat, drink, or smoke in areas where the chemical is used.[3] Contaminated clothing should be removed and washed before reuse.[1]
- Spills: In case of a spill, immediately clean it up by vacuuming or sweeping the material into a suitable disposal container.[1] Ensure proper ventilation and wear the appropriate PPE during cleanup.[1]

Storage

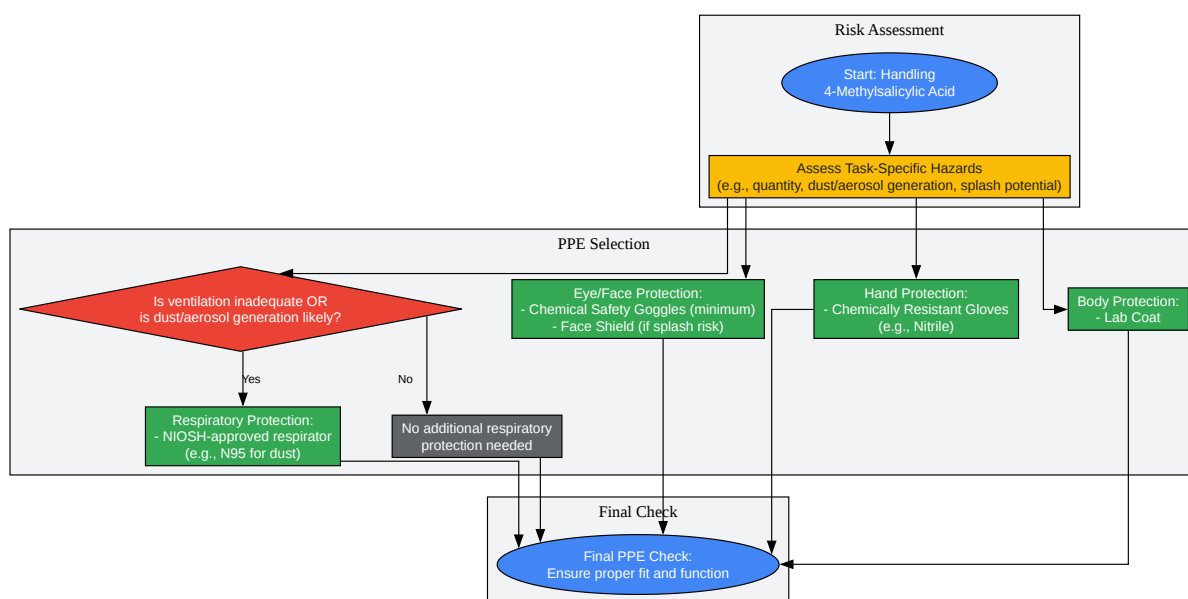
- Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.[1][2]
- Keep the container tightly closed to prevent contamination and moisture absorption.[1][2]

Disposal

- Dispose of **4-Methylsalicylic acid** and its containers in accordance with local, state, and federal regulations.
- All waste materials should be placed in a designated, approved waste disposal plant.[2][3] Do not dispose of it with regular laboratory trash or pour it down the drain.

Personal Protective Equipment Selection Workflow

The following diagram outlines the decision-making process for selecting the appropriate PPE when handling **4-Methylsalicylic acid**.



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Caption: PPE selection workflow for handling **4-Methylsalicylic acid**.

Principles of Personal Protective Equipment Testing

While specific experimental data for **4-Methylsalicylic acid** with various PPE materials were not found, the selection of appropriate PPE is based on standardized testing protocols.

- **Glove Permeation and Breakthrough Time:** Chemical-resistant gloves are tested to determine their breakthrough time, which is the time it takes for a chemical to permeate from the outside of the glove to the inside. Factors influencing this include the glove material, its thickness, the chemical's concentration, and temperature.[6] For incidental contact, nitrile gloves are generally recommended due to their good chemical resistance and durability.[5][7] For extended contact or immersion, more robust gloves may be necessary, and specific manufacturer data should be consulted.[7]
- **Respirator Cartridge and Filter Efficiency:** Respirator filters are rated by NIOSH based on their filtration efficiency against airborne particles. An "N95" filter, for example, is at least 95% efficient at filtering non-oily airborne particles.[8][9] Chemical cartridges contain sorbent materials that adsorb specific gases and vapors. The selection of a cartridge (e.g., for organic vapors) depends on the chemical properties of the substance being handled.[10] The service life of a cartridge is limited and depends on the concentration of the contaminant in the air.[9]
- **Eye and Face Protection Standards:** Safety glasses and goggles are tested for their ability to resist impact from flying particles, as stipulated by standards like ANSI Z87.1 in the United States and EN 166 in Europe.[1][2] Chemical safety goggles also provide a seal around the eyes to protect against splashes and dust.

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